

Technical Support Center: L-Lysine p-nitroanilide dihydrobromide

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Compound of Interest

Compound Name: Lysine 4-nitroanilide

Cat. No.: B1675766

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling, storage, and use of L-Lysine p-nitroanilide dihydrobromide.

Frequently Asked Questions (FAQs)

Q1: What is the proper way to store L-Lysine p-nitroanilide dihydrobromide powder?

A: L-Lysine p-nitroanilide dihydrobromide should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2]} The recommended storage temperature is between 2-8°C (36-46°F).^{[3][4][5]} The compound is described as strongly hygroscopic, so minimizing exposure to moisture is critical.^[2]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A: When handling the solid powder, especially where dust may be generated, it is important to use appropriate PPE. This includes a dust mask (e.g., N95 type), eye protection such as safety glasses or goggles (compliant with EN 166), and chemical-resistant gloves (e.g., Nitrile rubber).^{[1][2][3]}

Q3: What should I do in case of accidental skin or eye contact?

A: In case of skin contact, immediately remove all contaminated clothing and rinse the affected skin area with water.^[2] For eye contact, rinse the eyes thoroughly with plenty of water and remove contact lenses if it is safe to do so.^[2]

Q4: How should I handle an accidental spill of the powder?

A: For a small spill, you should prevent the generation of dust.^{[1][6]} Carefully sweep or shovel the solid material into a suitable, labeled container for disposal.^{[1][2]} Ensure the area is well-ventilated.^{[1][2]} Do not allow the product to enter drains. After cleanup, wash the affected area.

Q5: Is L-Lysine p-nitroanilide dihydrobromide chemically stable?

A: Yes, the product is chemically stable under standard ambient conditions (room temperature) and normal storage conditions.^[1] However, you should avoid contact with incompatible materials, such as strong oxidizing agents.^{[1][6]}

Q6: How do I prepare a solution from the powder?

A: To prepare a solution, accurately weigh the desired amount of powder in a well-ventilated area. Slowly add the powder to the desired solvent (e.g., a suitable buffer or deionized water) while stirring to ensure it dissolves completely. The specific solvent and concentration will depend on your experimental protocol. For enzymatic assays, a stock solution might be prepared in a solvent like methanol and then diluted to the final concentration in an aqueous buffer.^[7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Powder appears clumpy or discolored.	Moisture Absorption: The compound is hygroscopic and may have been exposed to air. [2]	While it may still be usable for some applications, its purity could be compromised. For sensitive assays, it is recommended to use a fresh, unopened vial. Ensure storage containers are always tightly sealed.
Inconsistent results in enzymatic assays.	Incorrect Substrate Concentration: This could be due to weighing errors or incomplete dissolution.	Verify balance calibration. Ensure the substrate is fully dissolved in the solvent before use. Gentle warming or vortexing can aid dissolution, but check for temperature sensitivity of your specific assay. [7]
Substrate Degradation: Improper storage of stock solutions (e.g., at room temperature for extended periods) can lead to degradation.	Prepare fresh stock solutions for each experiment or store aliquots at -20°C or below for short-term storage, depending on solvent compatibility. Protect solutions from light if they are light-sensitive.	
Difficulty dissolving the powder.	Inappropriate Solvent or pH: The solubility can be dependent on the solvent and pH.	Consult literature for your specific application. As a dihydrobromide salt, it is expected to be soluble in aqueous solutions. Adjusting the pH of the buffer may improve solubility.
Low Temperature: The solvent may be too cold, reducing the rate of dissolution.	Allow the solvent to reach room temperature before attempting to dissolve the	

powder, unless the protocol
specifies cold conditions.

Quantitative Data Summary

Property	Value	Citations
Chemical Name	L-Lysine p-nitroanilide dihydrobromide	[3][5]
CAS Number	40492-96-4	[3][4][5]
Molecular Weight	428.12 g/mol	[3][5]
Appearance	White to off-white powder	[3][4]
Recommended Storage Temp.	2°C to 8°C	[3][4]
Purity (Assay)	≥98% (TLC)	[3][4]

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution

This protocol is a general guideline. The final concentration and choice of solvent should be determined by the specific requirements of your experiment.

Materials:

- L-Lysine p-nitroanilide dihydrobromide (MW: 428.12 g/mol)
- Appropriate solvent (e.g., deionized water, DMSO, or a specific buffer like Tris-HCl)
- Calibrated analytical balance
- Volumetric flask
- Spatula and weighing paper/boat
- Magnetic stirrer and stir bar (optional)

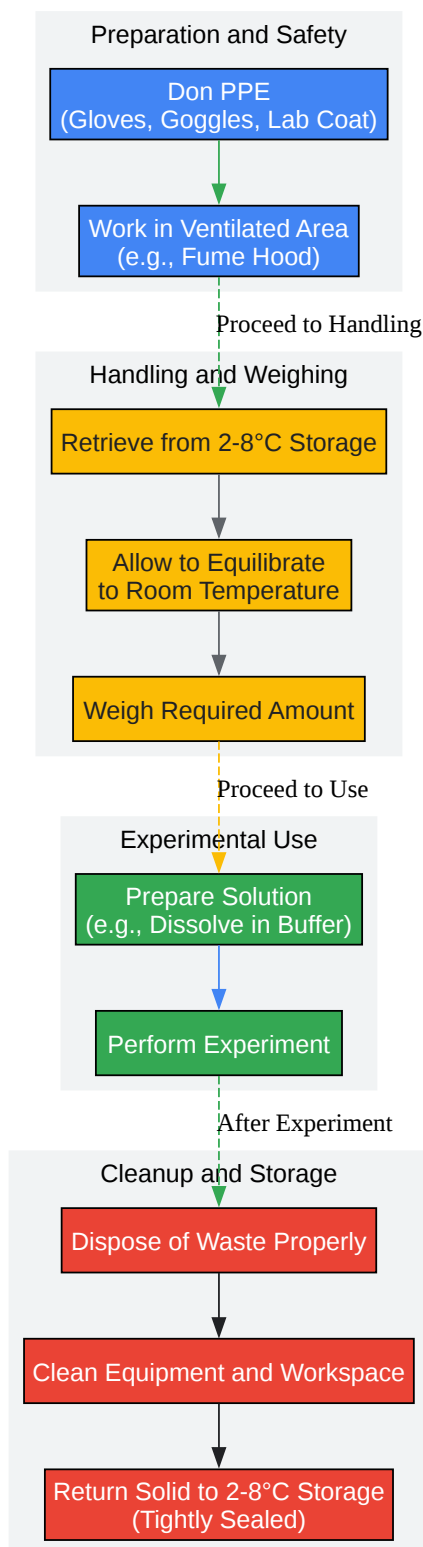
- Personal Protective Equipment (PPE)

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM solution, calculate the mass needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 428.12 \text{ g/mol} = 0.0428 \text{ g (or 42.8 mg)}$
- Wear appropriate PPE: Put on your lab coat, gloves, and safety glasses.
- Weigh the compound: In a chemical fume hood or well-ventilated area, accurately weigh 42.8 mg of L-Lysine p-nitroanilide dihydrobromide using an analytical balance.
- Dissolve the compound: Transfer the weighed powder into a 10 mL volumetric flask. Add approximately 7-8 mL of the chosen solvent.
- Mix thoroughly: Cap the flask and swirl gently or place it on a magnetic stirrer until the powder is completely dissolved. Avoid vigorous shaking that could introduce air bubbles.
- Bring to final volume: Once dissolved, carefully add the solvent to bring the total volume to the 10 mL mark on the volumetric flask.
- Final mixing and storage: Cap the flask and invert it several times to ensure the solution is homogeneous. Transfer the solution to a properly labeled storage tube. For short-term storage, keep at 2-8°C. For longer-term storage, consider making aliquots and freezing at -20°C or below, depending on the solvent's properties.

Visual Workflow

Workflow for Handling and Storing L-Lysine p-nitroanilide dihydrobromide



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Caption: Logical workflow for safe handling of L-Lysine p-nitroanilide dihydrobromide.

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